

N-Aminopiperidine hydrochloride safety data sheet (SDS)

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Compound of Interest

Compound Name: *N-Aminopiperidine hydrochloride*

Cat. No.: *B138761*

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An In-depth Technical Guide to the Safety Profile of N-Aminopiperidine and its Hydrochloride Salt

For researchers, scientists, and drug development professionals, a comprehensive understanding of a chemical's safety profile is paramount for ensuring safe handling and experimental integrity. This technical guide provides a detailed overview of the safety data for N-Aminopiperidine (also known as 1-Aminopiperidine; CAS 2213-43-6) and its hydrochloride salt, **N-Aminopiperidine hydrochloride** (CAS 63234-70-8). The information is compiled from Safety Data Sheets (SDS) and toxicological databases, with a focus on quantitative data, experimental methodologies, and logical safety workflows.

Data Presentation

The quantitative safety and physical property data for both the free base and the hydrochloride salt are summarized in the tables below for ease of comparison.

Table 1: Physical and Chemical Properties

Property	1-Aminopiperidine (Free Base)	N-Aminopiperidine hydrochloride
CAS Number	2213-43-6[1]	63234-70-8[2]
Molecular Formula	C ₅ H ₁₂ N ₂ [1]	C ₅ H ₁₃ ClN ₂ [2]
Molecular Weight	100.16 g/mol [1]	136.62 g/mol [3]
Physical State	Clear Liquid[4]	Brown to Dark-brown Solid[2]
Boiling Point	145 - 147 °C[4]	Not Available
Melting Point	Not Available	146 - 151 °C[2]
Flash Point	36 °C (96.8 °F) - closed cup[1] [4]	Not Available
Density	0.928 g/cm ³ at 25 °C[1]	Not Available
pH	11-12[4]	Not Available

Table 2: Toxicological Data and GHS Classifications

Hazard Parameter	1-Aminopiperidine (Free Base)	N-Aminopiperidine hydrochloride
Acute Oral Toxicity	Category 4; LD50 (Rat): 500 mg/kg. Harmful if swallowed.[4]	No quantitative data available.
Acute Dermal Toxicity	Category 3; LD50 (Rabbit): 275 mg/kg. Toxic in contact with skin.	No quantitative data available.
Acute Inhalation Toxicity	Category 3; LC50 (Rat, 4h, vapour): 11 mg/l. Toxic if inhaled.	No quantitative data available.
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns and eye damage.[5] Result in rabbit test: Corrosive (4 h exposure) per OECD Test Guideline 404.	Causes skin irritation (H315). [2]
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage.[5] Result in rabbit test: Irreversible effects on the eye per OECD Test Guideline 405.	Causes serious eye irritation (H319).[2]
Respiratory Irritation	May cause respiratory irritation (STOT SE 3).[6]	May cause respiratory irritation (H335).[2]
Flammability	Category 3: Flammable liquid and vapor.[5][6]	Not classified as flammable.

Experimental Protocols

The toxicological classifications are determined by standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are the methodologies for key experiments cited for 1-Aminopiperidine.

1. OECD Guideline 404: Acute Dermal Corrosion/Irritation

This test is designed to determine the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

- Principle: The test substance is applied to the skin of a single animal in a stepwise manner. The observation of a corrosive effect at any step determines the classification.
- Test Animal: A single healthy young adult albino rabbit is typically used for the initial test.
- Procedure:
 - Approximately 24 hours before the test, the fur is clipped from the dorsal area of the animal's trunk.
 - A small area (approx. 6 cm²) of intact skin is selected for application.
 - A measured dose of the test substance (0.5 mL for liquids) is applied to the skin under a gauze patch.
 - The patch is held in contact with the skin with a semi-occlusive dressing for a specified exposure period, typically up to 4 hours.
 - After exposure, the residual substance is removed.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 60 minutes, 24, 48, and 72 hours) after patch removal. Skin damage, such as ulceration and necrosis, is recorded.
- Classification: If a corrosive effect is observed (irreversible tissue damage), the test is terminated, and the substance is classified as corrosive. If no corrosive effect is seen after 4 hours, the response is observed for 14 days to determine the reversibility of any effects.

2. OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline assesses the potential of a substance to produce irritation or corrosion when applied to the eye.

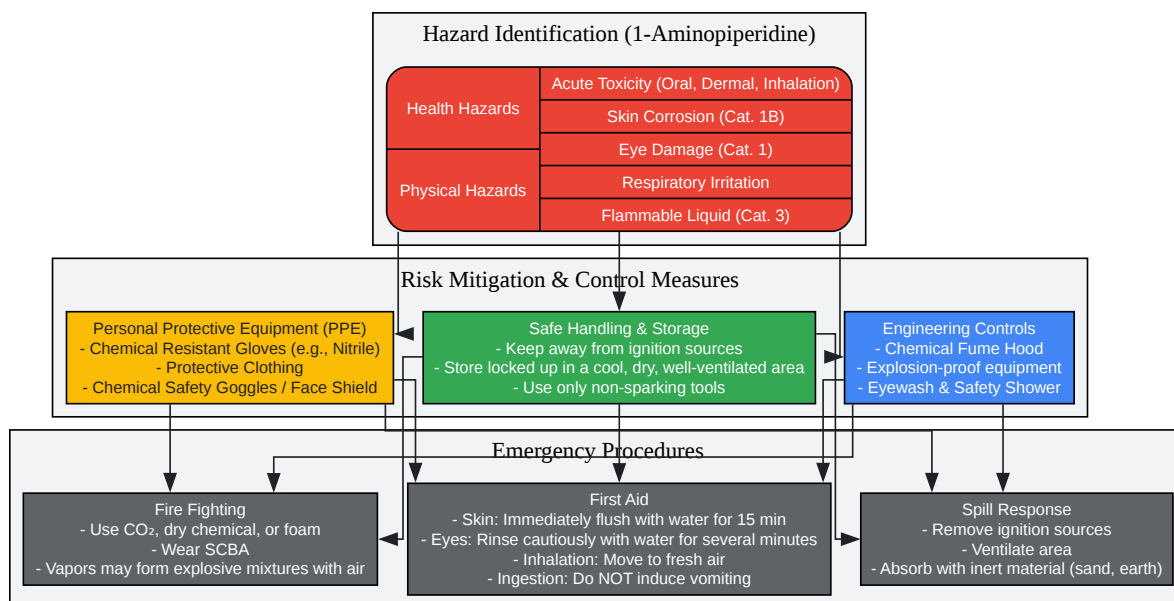
- Principle: The substance is applied in a single dose to one eye of an experimental animal, with the untreated eye serving as a control. The degree of eye irritation/corrosion is

evaluated and scored at specific intervals.

- Test Animal: Healthy young adult albino rabbits are used.
- Procedure:
 - The test begins with a single animal.
 - A measured dose (e.g., 0.1 mL for liquids) of the test substance is placed in the conjunctival sac of one eye. The eyelids are then gently held together for about one second.
 - The other eye remains untreated to serve as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. Reactions are scored for the cornea (opacity), iris, and conjunctiva (redness, swelling).
- Classification: If a substance is found to cause severe or irreversible effects in the initial animal, no further testing is conducted. If the initial results are inconclusive, a confirmatory test on additional animals may be performed. The scores, severity, and reversibility of the ocular lesions determine the final classification.

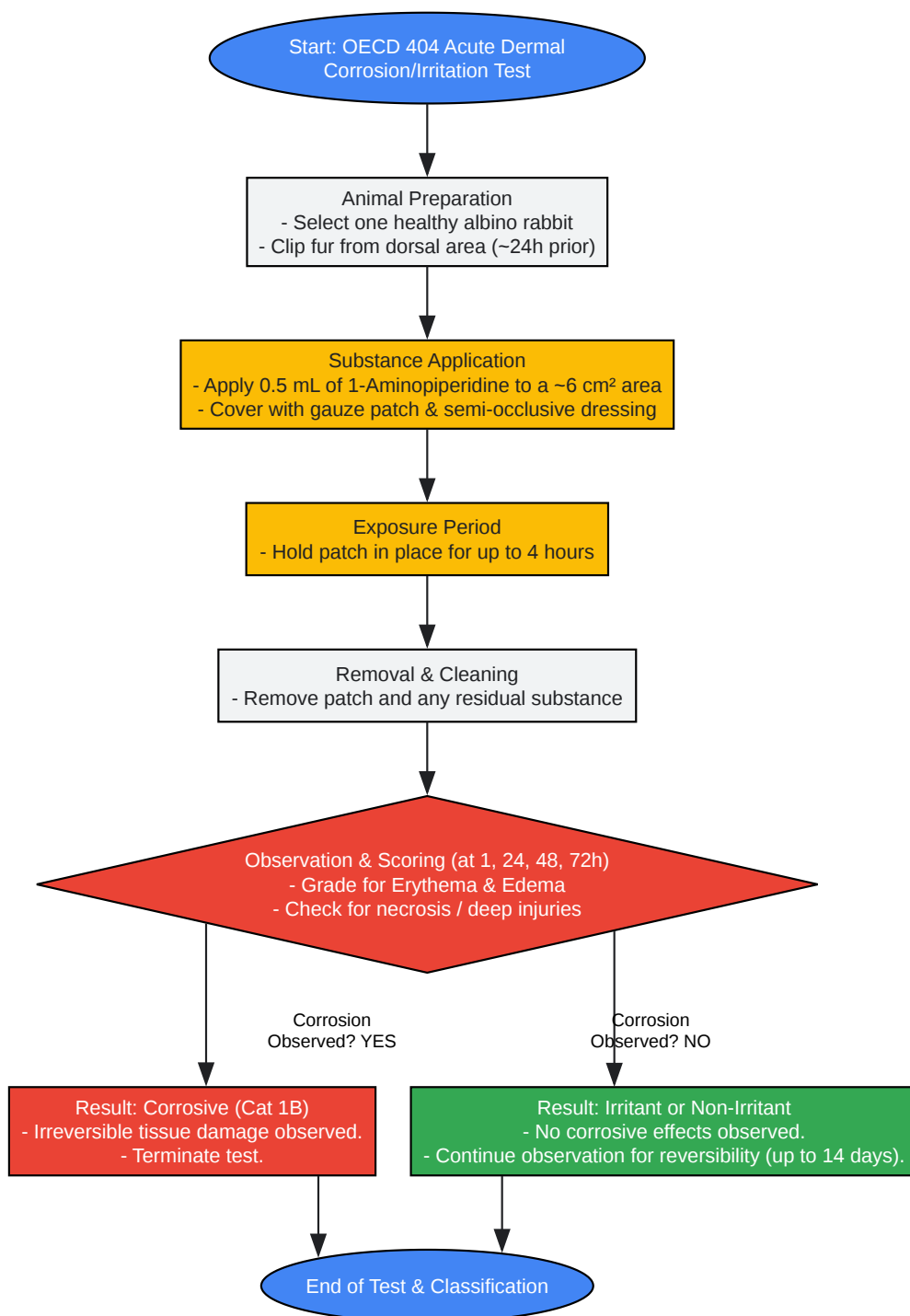
Mandatory Visualizations

The following diagrams illustrate key logical and experimental workflows relevant to the safe handling of N-Aminopiperidine and its derivatives.



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Caption: Hazard Mitigation Workflow for 1-Aminopiperidine.



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